

# Physical and Chemical Properties of N-Benzoylbenzamide

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## Compound Focus: N-Benzoylbenzamide

CAS No.: 614-28-8

Cat. No.: S3343064

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The table below summarizes the identified key properties for **N-Benzoylbenzamide** (CAS 614-28-8).

Property	Value	Conditions / Notes	Source
Melting Point	152 °C	-	[1] [2]
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO <sub>2</sub>	-	[1] [2] [3]
Molecular Weight	225.24 g/mol	-	[1] [2]
Water Solubility	1.2 g/L	at 15 °C	[1] [2]
Boiling Point	366.75 °C	Estimated (rough)	[1] [2]
Density	1.1508	Estimated (rough)	[1] [2]
pKa	10.39 ± 0.46	Predicted	[1] [2]
Flash Point	163.6 °C	-	[4]

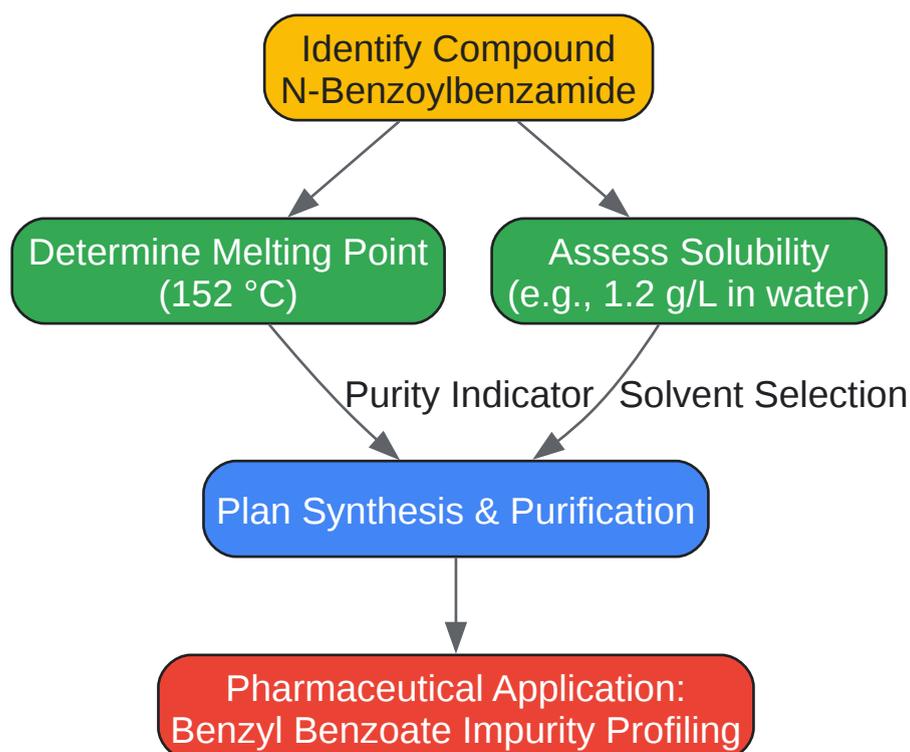
## Experimental Context and Synthesis

The provided data points are typically determined through standard laboratory techniques. Melting point is commonly measured using a melting point apparatus, while water solubility is often determined by gravimetric or chromatographic methods after saturating a solution.

Synthesis procedures for **N-Benzoylbenzamide** are documented in the literature. The search results reference specific synthetic methodologies published in the *Canadian Journal of Chemistry* and *The Journal of Organic Chemistry* [1] [2]. This compound is also identified as **Benzyl Benzoate Impurity 1**, highlighting its relevance in pharmaceutical impurity profiling and quality control [1] [2].

## Research Workflow and Property Application

For pharmaceutical researchers, characterizing a compound's physical properties is a critical early step. The following diagram outlines a general workflow for using this data in drug development.



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This workflow shows how melting point and solubility data inform synthesis and quality control processes in drug development.

## Implications for Drug Development

The physical property data for **N-Benzoylbenzamide** provides valuable insights for scientists:

- **High Melting Point:** The melting point of **152°C** suggests a stable, crystalline solid at room temperature, which can influence the selection of processing techniques and formulation design.
- **Low Aqueous Solubility:** The relatively low water solubility may indicate potential challenges with dissolution and bioavailability, which could be a critical factor in pre-formulation studies.
- **Impurity Profiling:** Its identification as **Benzyl Benzoate Impurity 1** confirms its importance in ensuring the quality and safety of pharmaceutical products.

## Recommendations for Further Research

The current search results provide a foundational dataset, but for a comprehensive whitepaper, deeper investigation is needed:

- **Solubility in Organic Solvents:** Systematically search for experimental solubility data in pharmaceutically relevant solvents.
- **Advanced Characterization:** Seek data on stability, hygroscopicity, and polymorphic forms.
- **Experimental Procedures:** Consult the original research articles cited for detailed synthesis and characterization methods [1] [2].

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## References

1. N-Benzoyl-benzamide | 614-28-8 [chemicalbook.com]
2. - N - Benzoyl CAS#: 614-28-8 benzamide [chemicalbook.com]
3. - N | C14H11NO2 Benzoylbenzamide [chemspider.com]
4. CAS 614-28-8 N - Benzoylbenzamide - Alfa Chemistry [alfa-chemistry.com]

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